

Structural Analysis of 2-(Methoxymethyl)benzofuran: A Technical Guide

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Compound of Interest

Compound Name: 2-(Methoxymethyl)benzofuran

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October 24, 2025

This technical guide provides a comprehensive overview of the structural analysis of **2-** (methoxymethyl)benzofuran, a heterocyclic compound of interest in medicinal chemistry and materials science. Due to the limited availability of direct experimental data for this specific molecule, this document outlines a plausible synthetic route and presents predicted spectroscopic data based on the analysis of structurally related compounds. This guide is intended to serve as a valuable resource for researchers engaged in the synthesis, characterization, and application of novel benzofuran derivatives.

Predicted Physicochemical Properties

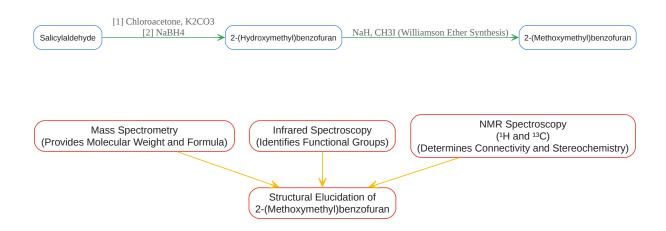
A summary of the predicted physicochemical properties of **2-(methoxymethyl)benzofuran** is presented below. These values are computationally derived and serve as an initial guide for experimental work.



Property	Predicted Value
Molecular Formula	C10H10O2
Molecular Weight	162.19 g/mol
XLogP3	2.5
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	2
Exact Mass	162.06808 g/mol
Monoisotopic Mass	162.06808 g/mol
Topological Polar Surface Area	22.5 Ų
Heavy Atom Count	12

Proposed Synthesis Workflow

The synthesis of **2-(methoxymethyl)benzofuran** can be achieved through a two-step process commencing with the synthesis of 2-(hydroxymethyl)benzofuran, followed by a Williamson ether synthesis to introduce the methyl group.



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To cite this document: BenchChem. [Structural Analysis of 2-(Methoxymethyl)benzofuran: A
Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:
[https://www.benchchem.com/product/b15204767#2-methoxymethyl-benzofuran-structural-analysis]

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